

An In-depth Technical Guide to the Isomers of Methylbenzotriazole and Their Properties

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Compound of Interest

Compound Name: 4-Methyl-1H-benzotriazole

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Abstract

Methylbenzotriazole, a methylated derivative of benzotriazole, is a compound of significant industrial and research interest, primarily owing to its exceptional anti-corrosion properties. Commercially, it is often available as "tolyltriazole," a mixture of the 4-methyl and 5-methyl isomers. However, the distinct properties of the individual isomers, including N-methylated variants, are crucial for targeted applications in materials science, organic synthesis, and potentially, drug development. This technical guide provides a comprehensive overview of the key isomers of methylbenzotriazole, detailing their synthesis, physical and chemical properties, spectroscopic data, and mechanisms of action, with a focus on their role as corrosion inhibitors.

Introduction to Methylbenzotriazole Isomers

Benzotriazole is a heterocyclic compound consisting of a benzene ring fused to a 1,2,3-triazole ring. The addition of a methyl group to this structure gives rise to several positional isomers, each with unique physicochemical properties. The most commercially significant isomers are **4-methyl-1H-benzotriazole** and 5-methyl-1H-benzotriazole. Furthermore, methylation can occur on the nitrogen atoms of the triazole ring, leading to 1-methylbenzotriazole and 2-methylbenzotriazole. The position of the methyl group influences the electronic distribution, steric hindrance, and intermolecular interactions of the molecule, thereby affecting its solubility, melting point, and reactivity.

Isomeric Structures

The primary isomers of methylbenzotriazole are depicted below. The term "tolyltriazole" typically refers to a mixture of the 4-methyl and 5-methyl isomers.^{[1][2]}

2-Methylbenzotriazole

node_2_methyl

1-Methylbenzotriazole

node_1_methyl

5-Methyl-1H-benzotriazole

node_5_methyl

4-Methyl-1H-benzotriazole

node_4_methyl

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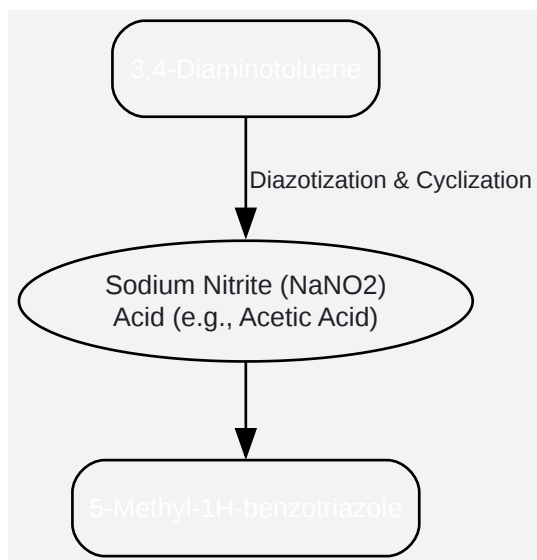
Caption: Chemical structures of the primary isomers of methylbenzotriazole.

Synthesis of Methylbenzotriazole Isomers

The synthesis of methylbenzotriazole isomers can be achieved through several routes, primarily involving the diazotization of methylated o-phenylenediamines.

Synthesis of 4- and 5-Methyl-1H-benzotriazole (Tolyltriazole)

A common method for the synthesis of tolyltriazole involves the reaction of 3,4-diaminotoluene or 2,3-diaminotoluene with sodium nitrite in an acidic medium. The selection of the starting diamine dictates the resulting isomer mixture. For instance, the cyclization of 3,4-diaminotoluene yields 5-methyl-1H-benzotriazole.[2]



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Caption: General synthesis workflow for 5-Methyl-1H-benzotriazole.

A general procedure involves dissolving 3,4-diaminotoluene in water, followed by the addition of sodium nitrite. The reaction mixture is then cooled, and an acid, such as sulfuric acid, is added dropwise to induce cyclization and precipitation of the product. The resulting solid is then filtered, dehydrated, and purified by distillation or recrystallization.[3]

Synthesis of N-Methylated Benzotriazoles

1-Methylbenzotriazole and 2-methylbenzotriazole are typically synthesized by the methylation of benzotriazole. The choice of methylating agent and reaction conditions can influence the ratio of the N1 and N2 isomers. A common method involves the use of methyl iodide in the presence of a base.[4]

Physical and Chemical Properties

The physical and chemical properties of the methylbenzotriazole isomers vary based on the position of the methyl group. The following tables summarize the key properties for the four

main isomers.

Table 1: General and Physical Properties of Methylbenzotriazole Isomers

Property	4-Methyl-1H-benzotriazole	5-Methyl-1H-benzotriazole	1-Methylbenzotriazole	2-Methylbenzotriazole
CAS Number	29878-31-7	136-85-6	13351-73-0	16584-00-2
Molecular Formula	C ₇ H ₇ N ₃	C ₇ H ₇ N ₃	C ₇ H ₇ N ₃	C ₇ H ₇ N ₃
Molecular Weight	133.15 g/mol	133.15 g/mol	133.15 g/mol	133.15 g/mol
Appearance	Brown solid	Cream to beige crystalline powder	White to light yellow crystalline solid	White powder
Melting Point	140-146 °C	80-82 °C[5]	64-65 °C	Not available
Boiling Point	Not available	210-212 °C @ 12 mmHg[5]	270.5 °C @ 760 mmHg	250.8 °C @ 760 mmHg[6]
Density	1.273 g/cm ³ (Predicted)	Not available	1.2 g/cm ³	1.24 g/cm ³ [6]
Solubility	Slightly soluble in chloroform and methanol	Soluble in polar solvents like water and alcohols[6]	Soluble in organic solvents like ethanol and acetone; limited solubility in water	Not available

Table 2: Spectroscopic Data of Methylbenzotriazole Isomers

Isomer	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)	IR (cm ⁻¹)
1-Methylbenzotriazole	8.06 (d, H4); 7.86 (d, H7); 7.57 (t, H6); 7.42 (t, H5); 4.34 (s, CH ₃) [4]	127.6 (C6); 133.5 (C9); 145.3 (C8); 110.7 (C7); 124.0 (C5); 119.1 (C4); 34.2 (CH ₃) [4]	Key peaks can be found in the NIST WebBook.
5-Methyl-1H-benzotriazole	Spectroscopic data available in the NIST WebBook.[7]	Spectroscopic data available in the NIST WebBook.	Key peaks can be found in the NIST WebBook.[7]

Note: Detailed spectroscopic data for all isomers is not consistently available in the initial search results. The provided data for 1-Methylbenzotriazole is from a study in d6-DMSO.

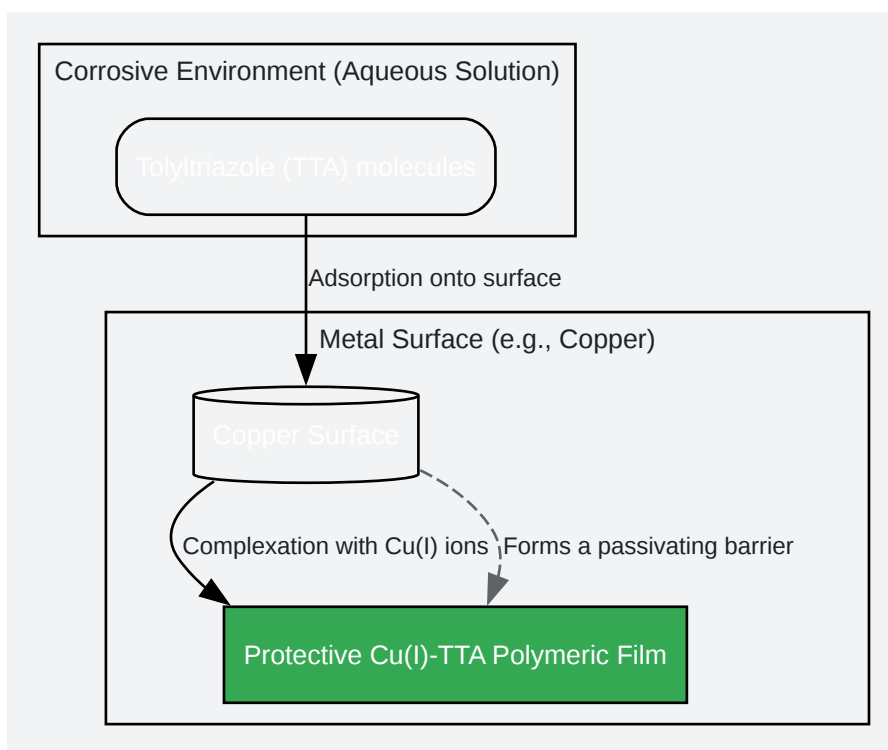
Applications

The primary application of methylbenzotriazole isomers, particularly tolyltriazole, is as a corrosion inhibitor for copper and its alloys.[8][9] They are also used in:

- Antifreeze and De-icing Solutions: To protect metallic components in cooling systems.[10]
- Metalworking Fluids: To prevent corrosion of tools and workpieces.
- UV Stabilizers: To protect plastics and coatings from photodegradation.[6]
- Chip Cleaning: In the semiconductor industry to remove metal oxides from chip surfaces without causing corrosion.[11]

Mechanism of Corrosion Inhibition

The corrosion inhibition mechanism of tolyltriazole on metal surfaces, especially copper, involves the formation of a protective film. This film is a complex formed between the triazole and the metal ions on the surface.



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Caption: Mechanism of corrosion inhibition by tolyltriazole on a copper surface.

The nitrogen atoms in the triazole ring of the tolyltriazole molecule chemisorb onto the copper surface, forming a stable, polymeric complex with Cu(I) ions.[8][12] This thin, protective film acts as a physical barrier, preventing corrosive agents such as oxygen and aggressive ions from reaching the metal surface and inhibiting both anodic and cathodic corrosion reactions. [12] The methyl group on the benzene ring enhances the hydrophobicity of the protective film, further improving its corrosion resistance.[13]

Experimental Protocols

Synthesis of 5-Methyl-1H-benzotriazole

Materials:

- 3,4-Diaminotoluene
- Sodium Nitrite (NaNO_2)
- Sulfuric Acid (H_2SO_4)

- Deionized Water

Procedure:

- Dissolve 3,4-diaminotoluene in deionized water in a reaction vessel and heat to facilitate dissolution.
- Add sodium nitrite to the solution and allow it to react.
- Cool the reaction mixture.
- Slowly add sulfuric acid dropwise to the cooled solution. A significant amount of crystalline precipitate should form.
- Filter the mixture to isolate the crude 5-methyl-1H-benzotriazole.
- Heat the collected crystals to dehydrate them.
- Purify the product by distillation under reduced pressure.[\[3\]](#)

Characterization by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of a 5-methyl-1H-benzotriazole sample.

Instrumentation:

- HPLC system with a Diode Array Detector (DAD)

Sample Preparation:

- 5-methyl-1H-benzotriazole is a polar compound and can be dissolved in water with sonication for 10-15 minutes, or directly in hot water, methanol, or acetonitrile. No extensive sample preparation is typically required.[\[13\]](#)

Chromatographic Conditions:

- Specific column, mobile phase, flow rate, and detector wavelength would need to be optimized based on the specific HPLC system and desired separation. A reverse-phase column with a mobile phase of acetonitrile and water is a common starting point for such analyses.

Conclusion

The isomers of methylbenzotriazole, particularly **4-methyl-1H-benzotriazole** and 5-methyl-1H-benzotriazole (tolyltriazole), are versatile compounds with significant industrial applications, most notably as corrosion inhibitors. Their N-methylated counterparts, 1-methylbenzotriazole and 2-methylbenzotriazole, also exhibit distinct properties that are of interest in various fields of chemical research. A thorough understanding of the synthesis, properties, and mechanisms of action of these individual isomers is essential for optimizing their performance in existing applications and for exploring their potential in new areas, including drug development. This guide provides a foundational understanding for researchers and professionals working with these important heterocyclic compounds.

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